

FLUORAD FC-100 physical and chemical properties

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Compound of Interest

Compound Name: FLUORAD FC-100

Cat. No.: B1174708

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An In-depth Technical Guide to the Physical and Chemical Properties of **FLUORAD FC-100**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physical and chemical properties of **FLUORAD FC-100**, a fluorochemical surfactant. It is important to note that "**FLUORAD FC-100**" is an obsolete trade name for a 3M product, and there is conflicting information in publicly available sources regarding its precise chemical identity.^[1] Researchers should exercise caution and verify the identity of any material designated as **FLUORAD FC-100**.

Some sources identify **FLUORAD FC-100** with CAS number 147335-40-8 and describe it as a non-fluorinated, guanidine-based compound.^[2] Conversely, other reputable sources classify it as a fluorochemical surfactant, with some specifying it as perfluorooctanesulfonate (PFOS) or a related fluoroalkyl sulfonate salt.^{[2][3]} The data presented herein is a compilation from sources associated with the "**FLUORAD FC-100**" designation.

Physical and Chemical Properties

The following tables summarize the reported physical and chemical data for **FLUORAD FC-100**. These properties are consistent with its application as a surfactant in various industrial and laboratory settings.^[4]

General Characteristics

Property	Value	References
CAS Number	147335-40-8	[5][6]
Physical Form	Viscous liquid	[1]
Color	Dark amber	[1]
Odor	Mild	[1]

Quantitative Data

Property	Value	References
Density	1.100 g/cm ³	[6]
Initial Boiling Point	98 °C	[1][6]
pH	8.2 - 8.6	[1]
Vapor Pressure	Approximately 17 mmHg at 20 °C (calculated)	[1]
Water Solubility	Complete	[1]
Flash Point	> 100 °C (Setaflash)	[1]

Experimental Protocols

Detailed experimental methodologies for the determination of the properties listed above are not provided in the available technical data sheets or safety data sheets. It is standard practice for such documents to report the properties without detailing the specific testing protocols (e.g., ASTM, OECD guidelines) employed.

Logical Relationships and Workflows

As **FLUORAD FC-100** is a functional chemical (a surfactant) rather than a therapeutic agent, it does not have associated biological signaling pathways. Instead, the following diagrams illustrate the logical relationship between its chemical nature and its function, and a general workflow for its safe handling in a laboratory environment.

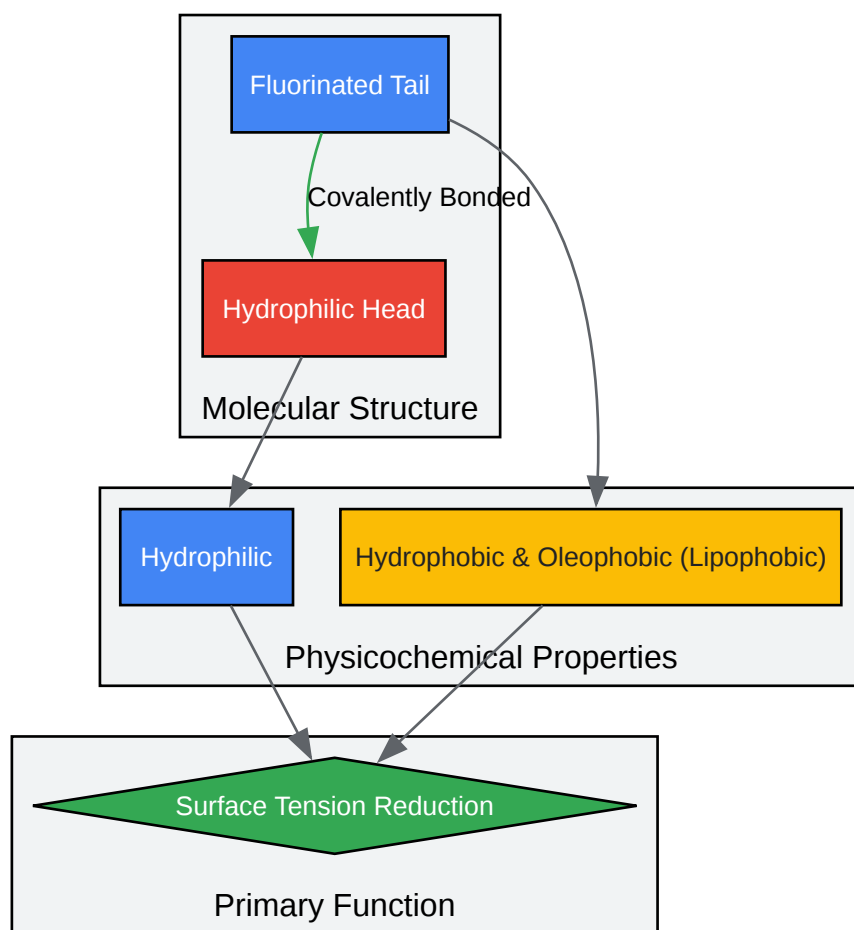


Figure 1. Structure-Function Relationship of a Fluorosurfactant

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Caption: A diagram illustrating the core principle of fluorosurfactants.

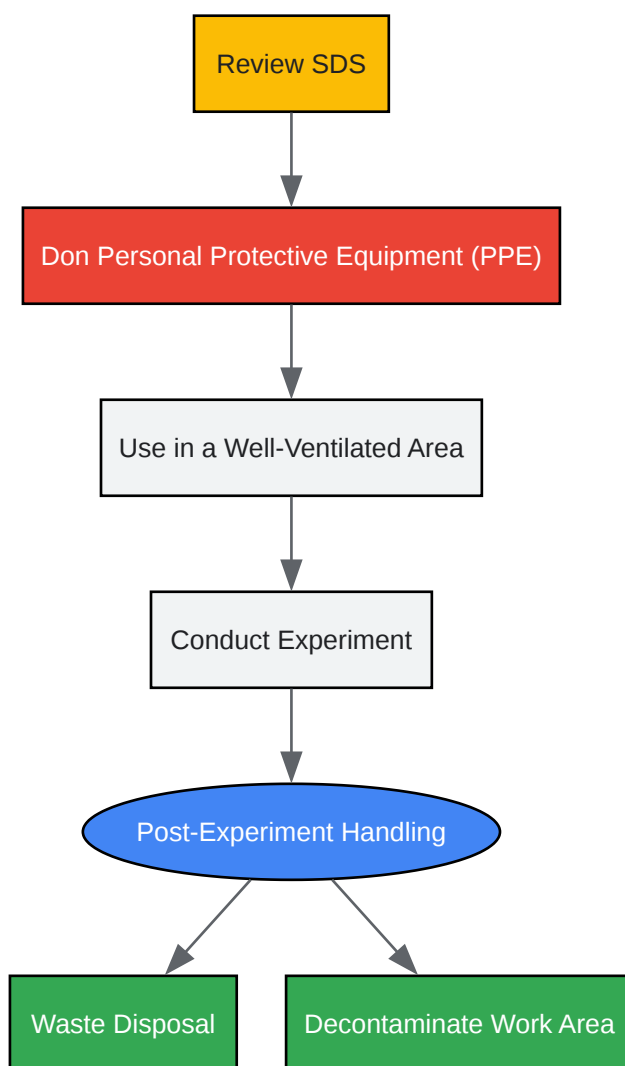


Figure 2. General Experimental Workflow

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Caption: A generalized workflow for the safe laboratory handling of chemicals.

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